

Ecotoxicology and Environmental Fate of Disperse Blue 35: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B082101

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Introduction

Disperse Blue 35 (CAS No. 12222-75-2) is an anthraquinone dye widely used in the textile industry for coloring synthetic fibers such as polyester. Due to its chemical stability and low water solubility, concerns have been raised regarding its environmental persistence, potential for bioaccumulation, and ecotoxicological effects. This technical guide provides a comprehensive overview of the current scientific knowledge on the ecotoxicology and environmental fate of Disperse Blue 35, with a focus on quantitative data, experimental methodologies, and key environmental processes.

Chemical and Physical Properties

Disperse Blue 35 is characterized by its complex and stable molecular structure, which contributes to its persistence in the environment.^[1] Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	12222-75-2	[1]
Molecular Formula	C ₂₀ H ₁₄ N ₂ O ₅	[2]
Molecular Weight	362.34 g/mol	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	4.49	[1][2]
Water Solubility	Approx. 30 mg/L	[3]

The high Log K_{ow} value indicates a strong tendency for Disperse Blue 35 to partition from water into fatty tissues, suggesting a high potential for bioaccumulation in aquatic organisms.[1] [2] Its low water solubility influences its transport and fate in the environment, with a strong affinity for adsorption to solid matrices.[1]

Environmental Fate

Biodegradation

Disperse Blue 35 is not readily biodegradable.[1] Studies have shown that its intricate aromatic structure is resistant to breakdown by microorganisms in conventional wastewater treatment systems and natural environments.[1]

Table 1: Ready Biodegradability of Disperse Blue 35

Test Guideline	Inoculum	Exposure Time (days)	Result	Conclusion	Reference
OECD 301B	Activated sludge	28	Not readily biodegradable	Persistent in the environment	[1]

Environmental Persistence and Transport

The inherent stability and resistance to biodegradation of Disperse Blue 35 contribute to its long environmental half-life and potential for long-range transport.[1] In aquatic systems, due to

its low water solubility, it has a strong affinity for suspended solids, sediments, and microplastics.[1] This adsorption to particulate matter is a primary mechanism governing its transport and fate.[1]

Ecotoxicology

The ecotoxicological profile of Disperse Blue 35 indicates potential risks to aquatic organisms. While specific data for Disperse Blue 35 is limited, studies on other anthraquinone dyes provide insights into its potential effects.

Table 2: Aquatic Ecotoxicity of Anthraquinone Dyes (as proxies for Disperse Blue 35)

Test Organism	Dye	Endpoint	Value	Exposure Time	Test Guideline	Reference
Daphnia similis	Dermocybin	EC ₅₀	0.51 mg/L	48 hours	Not specified	[4]
Danio rerio (embryos)	Dermocybin	LC ₅₀ (extrapolated)	2.44 mg/L	Not specified	Not specified	[4]
Daphnia similis	Emodin	EC ₅₀	130 µg/L	48 hours	Not specified	[5]
Danio rerio (embryos)	Emodin	LC ₅₀	25 µg/L	96 hours	Not specified	[5]

These data on related compounds suggest that anthraquinone dyes can be toxic to aquatic invertebrates and fish at low concentrations. The high lipophilicity of Disperse Blue 35 also suggests that bioaccumulation through the food chain is a potential route of exposure for aquatic organisms.[2]

Human Health Effects

Disperse Blue 35 is a known skin sensitizer and has been associated with allergic contact dermatitis.[3] The primary route of human exposure is through dermal contact with textiles colored with this dye.[3]

Table 3: Mammalian Toxicity of Disperse Blue 35

Test Organism	Endpoint	Value	Route of Exposure	Reference
Rat	LD ₅₀	>2000 mg/kg	Oral	[3]

Experimental Protocols

Detailed methodologies for assessing the ecotoxicology and environmental fate of chemicals like Disperse Blue 35 are provided in standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

Aquatic Toxicity Testing

- Fish, Acute Toxicity Test (OECD 203): This test determines the median lethal concentration (LC₅₀) of a substance in fish over a 96-hour exposure period.
- Daphnia sp., Acute Immobilisation Test (OECD 202): This test evaluates the concentration at which 50% of daphnids are immobilized (EC₅₀) after 48 hours of exposure.
- Alga, Growth Inhibition Test (OECD 201): This test assesses the effect of a substance on the growth of freshwater algae, typically over 72 hours, to determine the concentration that inhibits growth by 50% (IC₅₀).

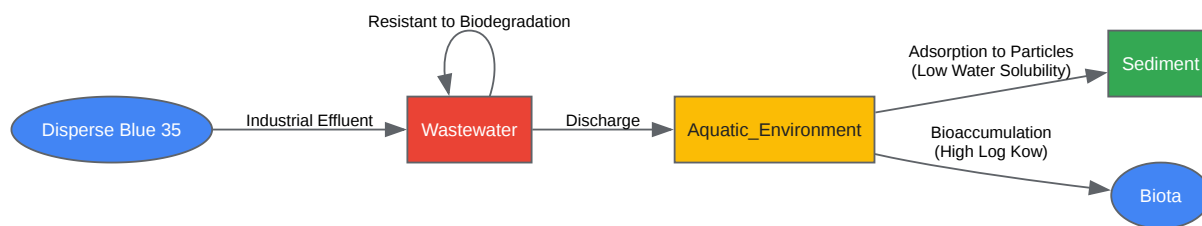
Biodegradability Testing

- Ready Biodegradability (OECD 301): This series of tests (e.g., OECD 301B - CO₂ Evolution Test) evaluates the potential for a chemical to be rapidly and completely biodegraded by microorganisms under aerobic conditions.

Soil Sorption Testing

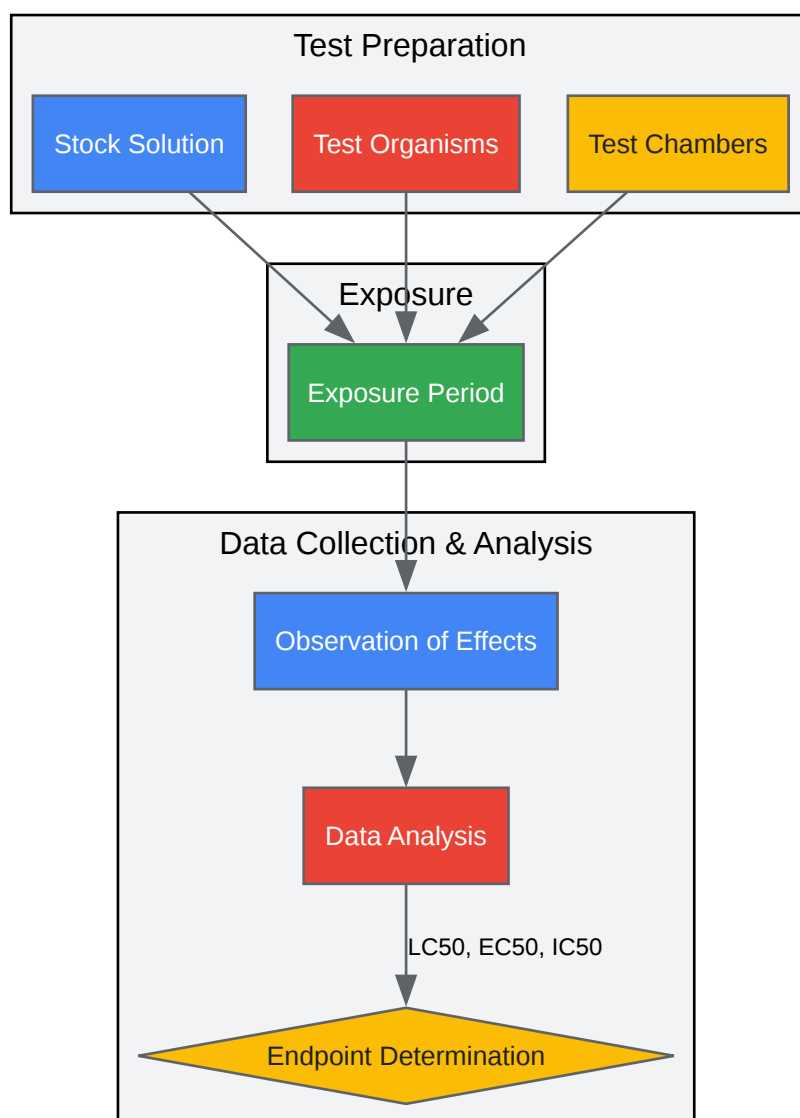
- Adsorption - Desorption Using a Batch Equilibrium Method (OECD 106): This guideline describes a method to measure the adsorption and desorption of a chemical to soil, providing a soil organic carbon-water partitioning coefficient (K_{oc}).

Visualizations



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Caption: Environmental fate pathway of Disperse Blue 35.



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Caption: Generalized workflow for aquatic ecotoxicity testing.

Conclusion

Disperse Blue 35 is a persistent organic pollutant with a high potential for bioaccumulation in aquatic ecosystems. Its resistance to biodegradation and strong affinity for sediments indicate that it can remain in the environment for extended periods. While specific ecotoxicity data for Disperse Blue 35 is scarce, information on structurally related anthraquinone dyes suggests a potential for adverse effects on aquatic organisms at low concentrations. Further research is needed to fully characterize the environmental risks associated with Disperse Blue 35 and to

develop effective strategies for its removal from textile effluents. The standardized experimental protocols outlined in this guide provide a framework for generating the necessary data for a comprehensive risk assessment.

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References

- 1. C.I. Disperse Blue 35 | 12222-75-2 | Benchchem [benchchem.com]
- 2. Buy C.I. Disperse Blue 35 | 12222-75-2 [smolecule.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. researchportal.helsinki.fi [researchportal.helsinki.fi]
- 5. The natural anthraquinone dye emodin: Eco/genotoxicological characterization for aquatic organisms - PubMed [pubmed.ncbi.nlm.nih.gov]
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